

# Personal protective equipment for handling 3-(Bromomethyl)hexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(Bromomethyl)hexane

Cat. No.: B12311707

[Get Quote](#)

## Essential Safety and Handling Guide for 3-(Bromomethyl)hexane

This guide provides immediate, essential safety protocols and logistical information for handling **3-(Bromomethyl)hexane** (CAS No. 98429-67-5), designed for researchers, scientists, and professionals in drug development. Adherence to these procedures is critical for minimizing risks and ensuring a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment

**3-(Bromomethyl)hexane** is classified as a hazardous chemical. The following personal protective equipment (PPE) is mandatory to mitigate exposure risks.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a flame-resistant lab coat.	Prevents skin contact which can cause skin irritation. <a href="#">[1]</a> <a href="#">[4]</a> Contaminated clothing should be removed and washed before reuse. <a href="#">[2]</a>
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. <a href="#">[4]</a> If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. <a href="#">[1]</a> <a href="#">[4]</a>	Minimizes inhalation of vapors which may cause respiratory irritation. <a href="#">[1]</a> <a href="#">[3]</a>
General Hygiene	Wash hands thoroughly after handling. An eyewash station and safety shower should be readily accessible. <a href="#">[4]</a>	Prevents accidental ingestion and provides immediate first aid capability. <a href="#">[4]</a> <a href="#">[5]</a>

## Quantitative Data

Property	Value	Source
Molecular Formula	C7H15Br	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	179.10 g/mol	<a href="#">[6]</a>
CAS Number	98429-67-5	<a href="#">[1]</a> <a href="#">[7]</a>
GHS Classification	Acute toxicity, oral (Category 4), Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A), Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	<a href="#">[1]</a>
Signal Word	Warning	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>

## Operational Plan: Handling and Storage

### Handling:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[\[4\]](#)[\[5\]](#)
- Ventilation: Always handle **3-(Bromomethyl)hexane** in a well-ventilated area, preferably within a chemical fume hood to minimize vapor inhalation.[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE as specified in the table above, including safety goggles, chemical-resistant gloves, and a lab coat.[\[1\]](#)[\[2\]](#)
- Avoiding Contact: Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[4\]](#) Do not breathe vapors or mist.[\[1\]](#)[\[3\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[3\]](#) [\[8\]](#) Use non-sparking tools.[\[8\]](#)

### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

## Emergency Procedures

- In case of skin contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2]
- In case of eye contact: Rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek medical attention if irritation persists.[2]
- If inhaled: Move the person to fresh air and keep them in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[3]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1][4]

## Spill and Disposal Plan

### Spill Containment:

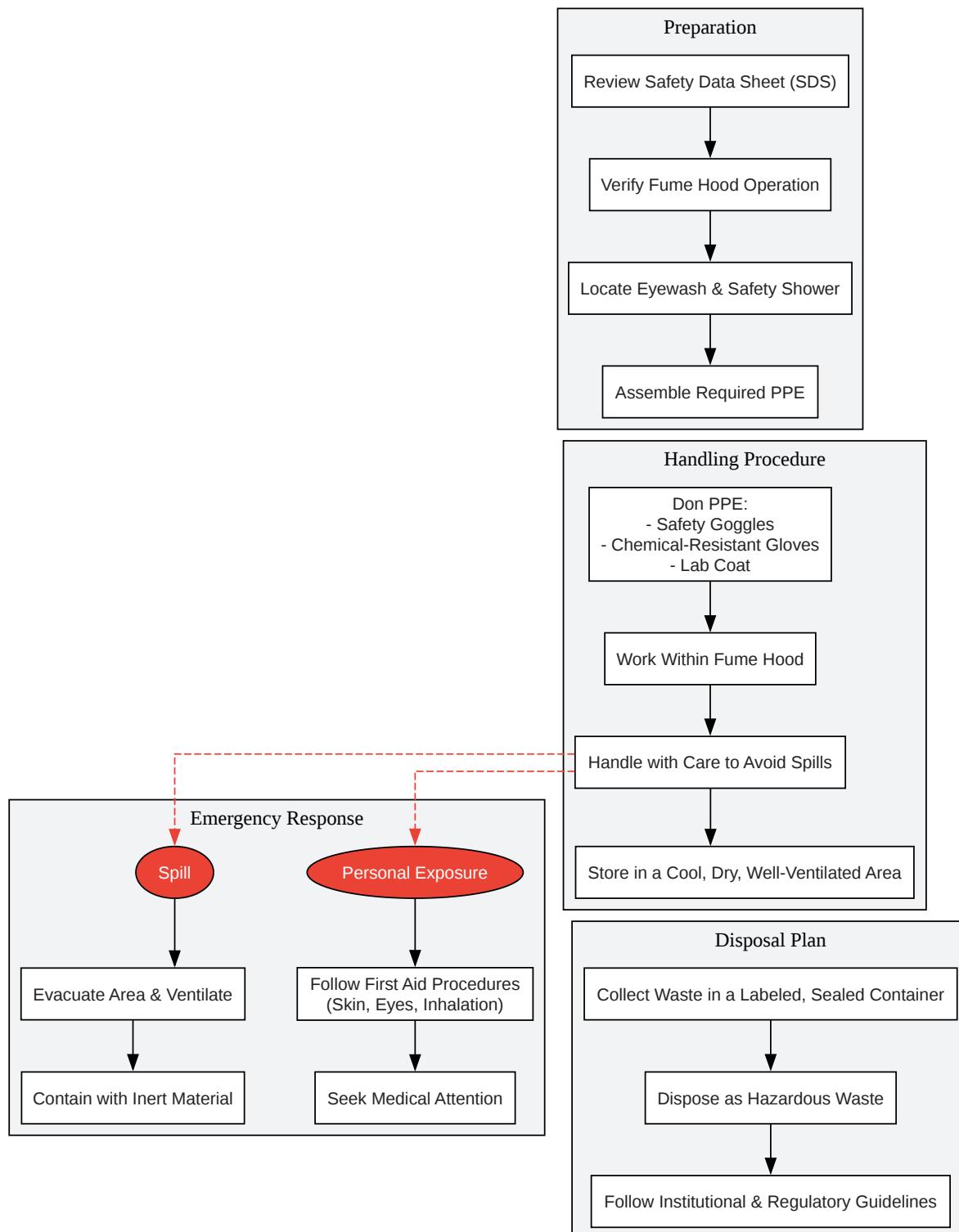
- In the event of a spill, evacuate the area and ensure adequate ventilation.[1]
- Remove all sources of ignition.[3][8]
- Prevent further leakage if it is safe to do so.[3]

### Cleanup:

- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it into a suitable, labeled disposal container.[4]
- Do not let the product enter drains.[1]

### Disposal:

- Dispose of **3-(Bromomethyl)hexane** and any contaminated materials as hazardous waste.  
[\[4\]](#)
- Contact a licensed professional waste disposal service.[\[1\]](#)[\[2\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.[\[4\]](#)

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aaronchem.com [aaronchem.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. 3-(Bromomethyl)hexane | C7H15Br | CID 13443221 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 3-(bromomethyl)hexane | 98429-67-5 | Buy Now [molport.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-(Bromomethyl)hexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12311707#personal-protective-equipment-for-handling-3-bromomethyl-hexane>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)